

# In-Depth Technical Guide to the Commercial and Industrial Uses of Octanal

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## Compound of Interest

Compound Name: Octanal

Cat. No.: B600720

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## Introduction

**Octanal**, also known as caprylic aldehyde or aldehyde C-8, is a saturated fatty aldehyde with the chemical formula  $\text{CH}_3(\text{CH}_2)_6\text{CHO}$ .<sup>[1]</sup> It is a colorless to pale yellow liquid characterized by a strong, pungent odor that becomes a pleasant, citrus-like, and fruity aroma upon dilution.<sup>[2][3]</sup> This versatile compound occurs naturally in the essential oils of citrus fruits, such as oranges and grapefruits, and is a key component in various commercial and industrial applications.<sup>[2][4]</sup> Its utility spans the fragrance, flavor, and chemical synthesis industries, and it is also a subject of interest in biochemical research for its potential biological activities. This guide provides a comprehensive technical overview of the properties, applications, and relevant experimental protocols associated with **octanal**.

## Physicochemical Properties

A summary of the key physicochemical properties of **octanal** is presented in the table below, compiled from various sources. This data is crucial for its application in different industrial processes, formulation development, and for ensuring safe handling and storage.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	
Molar Mass	128.21 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Pungent, fatty, citrus-like upon dilution	
Boiling Point	171 °C	
Melting Point	12-15 °C	
Density	0.821 g/cm <sup>3</sup> at 20 °C	
Flash Point	51 °C (124 °F)	
Solubility in Water	Slightly soluble	
Solubility in Organic Solvents	Soluble in ethanol and most fixed oils	
Refractive Index (n <sub>20/D</sub> )	1.417 - 1.425	
CAS Number	124-13-0	

## Commercial and Industrial Applications

**Octanal**'s distinct properties make it a valuable ingredient and intermediate in several industries.

### Fragrance Industry

**Octanal** is a widely used component in the formulation of perfumes, colognes, soaps, detergents, and other personal care and household products. Its fresh, citrusy, and aldehydic notes provide a sparkling top note to fragrance compositions.

Typical Usage Levels in Fragrance Concentrates:

Level	Concentration (%)	Reference
Minimum	0.010	
Average	0.100	
Maximum	0.800	

Concentration in Citrus Essential Oils:

**Octanal** is a natural constituent of various citrus essential oils. The table below presents the concentration of **octanal** in the essential oils of different citrus species, as determined by Gas Chromatography-Mass Spectrometry (GC-MS).

Citrus Species	Plant Part	Concentration of Octanal (%)	Reference
Citrus sinensis (Pineapple sweet orange)	Fruit Rind	0.23	
Citrus reticulata (Murcott mandarin)	Fruit Rind	0.35	
Citrus paradisi (Red grapefruit)	Fruit Rind	0.48	
Fortunella margarita (Oval kumquat)	Fruit Rind	0.15	
Citrus maxima	Fruit Rind	0.12	

## Flavor Industry

In the food industry, **octanal** is used as a flavoring agent to impart citrus and fruity notes to a variety of products, including beverages, baked goods, candies, and chewing gum. It is recognized as a safe flavoring substance by regulatory bodies such as the Flavor and Extract Manufacturers Association (FEMA) and the Joint FAO/WHO Expert Committee on Food

Additives (JECFA). While specific maximum use levels for different food categories are available from FEMA upon request, it is generally used in very low concentrations.

## Chemical Intermediate

**Octanal** serves as a valuable intermediate in organic synthesis for the production of a range of other chemicals. Its aldehyde functional group allows for various chemical transformations, including:

- Oxidation to form octanoic acid.
- Reduction to produce 1-octanol.
- Esterification reactions, for example, to produce octyl acetate, another important fragrance and flavor compound.
- Aldol condensation reactions.
- Wittig reactions to form alkenes.

## Antimicrobial Agent

Research has indicated that **octanal** possesses antimicrobial properties against various foodborne pathogens and spoilage microorganisms. This has led to investigations into its potential use as a natural antimicrobial agent in food preservation.

Minimum Inhibitory Concentration (MIC) of **Octanal** against Selected Microorganisms:

Microorganism	MIC (mg/mL)	Reference
Listeria monocytogenes	0.6	
Bacillus cereus	1% (as part of a multicomponent mixture)	
Staphylococcus aureus	1% (as part of a multicomponent mixture)	
Escherichia coli	0.5% (as part of a multicomponent mixture)	
Salmonella Enteritidis	0.5% (as part of a multicomponent mixture)	

Note: The data for *B. cereus*, *S. aureus*, *E. coli*, and *S. Enteritidis* is for a mixture containing **octanal**, and the specific contribution of **octanal** to the MIC is not detailed.

## Biochemical Research

**Octanal** is utilized in biochemical research, particularly in studies related to lipid metabolism and cellular signaling. There is evidence to suggest that **octanal** can induce inflammatory responses in lung cells, potentially through the activation of signaling pathways like the Mitogen-Activated Protein Kinase (MAPK) pathway.

## Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, analysis, and application of **octanal**.

### Synthesis of Octanal from 1-Octanol

Objective: To synthesize **octanal** via the oxidation of 1-octanol.

Materials:

- 1-Octanol
- Poly(p-methylmercaptostyrene)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Chlorine ( $\text{Cl}_2$ )
- Triethylamine
- 1 N Hydrochloric acid (HCl) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ether

Procedure:

- Suspend 1.0 g of poly(p-methylmercaptostyrene) in 20 ml of dichloromethane in a reaction flask.
- Cool the suspension to  $-10^\circ\text{C}$  and add a solution of 280 mg of chlorine in 10 ml of  $\text{CH}_2\text{Cl}_2$ .
- Further cool the mixture to  $-78^\circ\text{C}$  and add 130 mg of 1-octanol in 1.6 ml of  $\text{CH}_2\text{Cl}_2$ .
- Stir the reaction mixture at  $-78^\circ\text{C}$  for 30 minutes, and then at  $-25^\circ\text{C}$  for 4.5 hours.
- At  $-25^\circ\text{C}$ , add 612 mg of triethylamine in 2 ml of  $\text{CH}_2\text{Cl}_2$  and stir for an additional 20 minutes.
- Add 50 ml of ether and stir for 10 minutes.
- Filter the mixture and wash the polymer beads with an additional 30 ml of ether.
- Combine the filtrates and wash successively with 1 N HCl solution and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ .
- Remove the solvent by evaporation under reduced pressure.
- Purify the product by bulb-to-bulb distillation at an oven temperature of  $50^\circ\text{C}$  and 0.1 mm pressure to yield **octanal**.

## Analysis of Octanal in Essential Oils by GC-MS

Objective: To identify and quantify **octanal** in an essential oil sample using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Essential oil sample
- Hexane (or other suitable solvent)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., HP-5MS)
- Autosampler vials

Procedure: (Adapted from)

- Sample Preparation:
  - If the essential oil contains water, dry it by adding a small amount of anhydrous sodium sulfate.
  - Accurately weigh a known amount of the essential oil and dissolve it in a known volume of hexane to prepare a stock solution.
  - Perform serial dilutions to obtain a working sample concentration suitable for GC-MS analysis.
  - Filter the diluted sample through a 0.45 µm syringe filter into an autosampler vial.
- GC-MS Conditions:
  - Injector Temperature: 250 °C
  - Column: HP-5MS (or equivalent), 30 m x 0.25 mm i.d., 0.25 µm film thickness
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes
  - Ramp: Increase at 3 °C/min to 240 °C, hold for 5 minutes
- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Mass Range: m/z 40-400
  - Scan Mode: Full scan
- Data Analysis:
  - Identify the **octanal** peak in the chromatogram based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
  - Quantify the amount of **octanal** by comparing the peak area to a calibration curve prepared using **octanal** standards.

## Sensory Evaluation of a Fragrance Containing Octanal

Objective: To assess the olfactory characteristics of a fragrance formulation containing **octanal** using a trained sensory panel.

Materials:

- Fragrance formulation containing **octanal**
- Control fragrance formulation (without **octanal**)
- Odor-free smelling strips
- Well-ventilated, odor-neutral evaluation room
- Trained sensory panel (at least 5 panelists)



- Evaluation forms with a structured rating scale

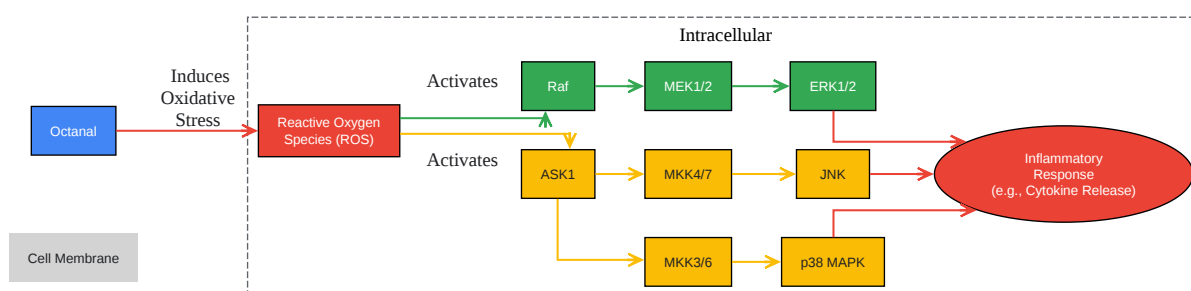
Procedure: (Adapted from)

- Panelist Training: Train panelists to identify and rate the intensity of different fragrance attributes (e.g., citrus, fruity, aldehydic, floral, woody).
- Sample Preparation and Presentation:
  - Dip a fresh smelling strip into each fragrance formulation.
  - Present the coded and randomized strips to the panelists.
- Evaluation:
  - Panelists evaluate the fragrance at different time points:
    - Top notes (initial impression): Immediately after presentation.
    - Heart notes (middle): After 15-30 minutes.
    - Base notes (dry-down): After 2-4 hours.
  - Panelists rate the intensity of specific attributes on a predefined scale (e.g., 1 to 9).
  - Panelists provide descriptive comments on the overall fragrance profile.
- Data Analysis:
  - Compile the ratings and comments from all panelists.
  - Perform statistical analysis to determine significant differences between the fragrance with **octanal** and the control.

## Signaling Pathways and Workflows

### Potential Involvement of Octanal in the MAPK Signaling Pathway

**Octanal** has been shown to induce inflammatory responses in human alveolar cells. While the exact mechanisms are still under investigation, it is plausible that these effects are mediated, at least in part, through the activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is a key regulator of cellular responses to external stressors, including oxidative stress. The following diagram illustrates a hypothetical pathway of **octanal**-induced cellular response.

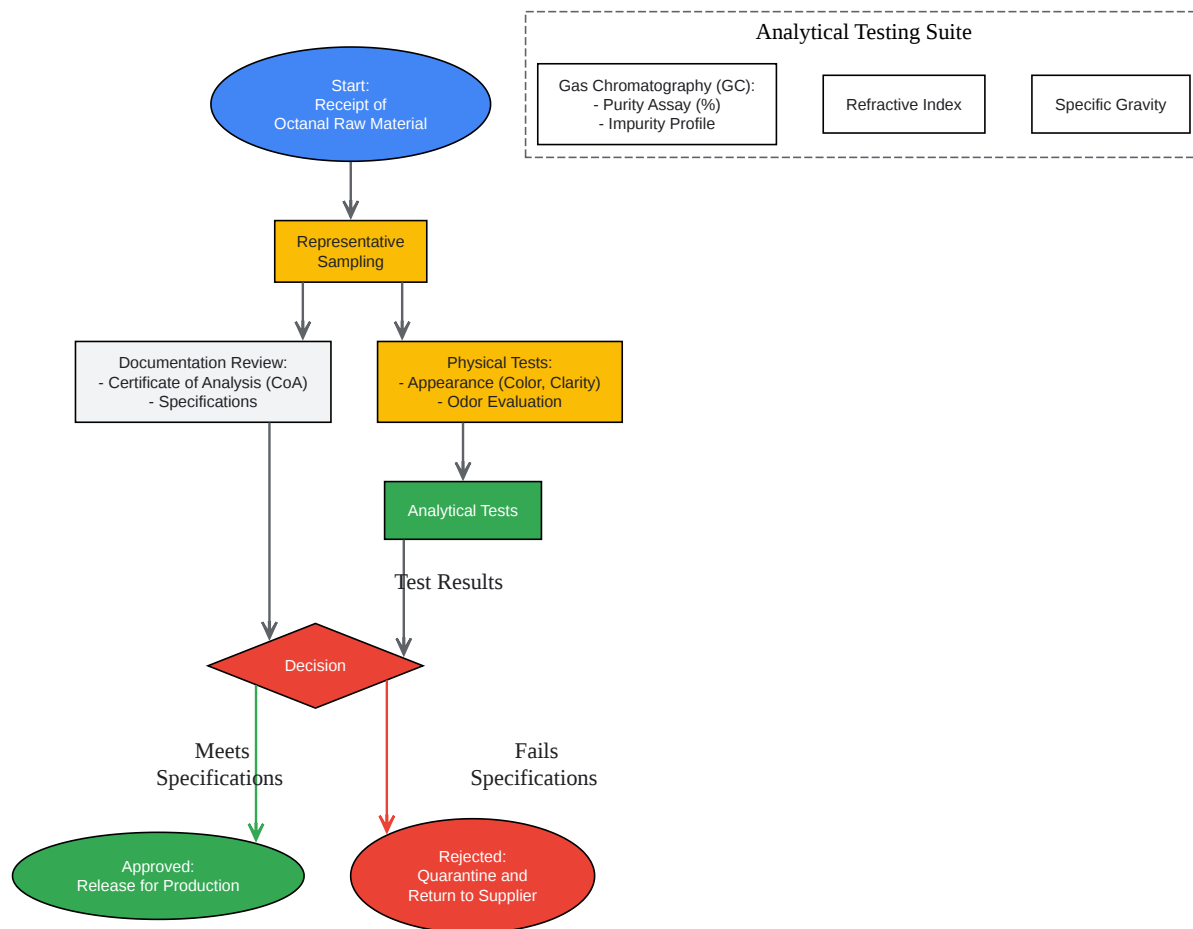


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Caption: Hypothetical MAPK signaling pathway activated by **octanal**-induced oxidative stress.

## Quality Control Workflow for Octanal in Fragrance Raw Materials

Ensuring the quality and purity of **octanal** is critical for its use in the fragrance industry. The following diagram outlines a typical quality control workflow for incoming raw materials of **octanal**.



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Caption: Quality control workflow for **octanal** as a fragrance raw material.

## Conclusion

**Octanal** is a commercially significant aldehyde with diverse applications in the fragrance, flavor, and chemical industries. Its distinct sensory properties, coupled with its reactivity as a chemical intermediate, make it a valuable compound. For researchers and professionals in drug development, understanding the biological activities of **octanal**, including its potential to modulate cellular signaling pathways, opens avenues for further investigation into its therapeutic or toxicological effects. The provided data and experimental protocols serve as a foundational guide for the effective and safe utilization of **octanal** in various scientific and industrial contexts.

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